

# Preliminary studies on JYQ-173's therapeutic potential

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JYQ-173

Cat. No.: B15541757

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## Unable to Retrieve Information on JYQ-173

Our comprehensive search for preliminary studies on the therapeutic potential of "JYQ-173" did not yield any relevant information. This suggests that "JYQ-173" may be a novel compound with limited publicly available data, a confidential internal designation, or a potential typographical error.

We recommend verifying the compound's name and designation. It is possible that the intended query was for a different, similarly named therapeutic agent. Our search did identify information on the following compounds which have therapeutic potential in various diseases:

- XBD173 (Emapunil): A ligand for the translocator protein (TSPO) that has been investigated for its neuroprotective and anti-inflammatory effects, particularly in the context of age-related macular degeneration and anxiety disorders.[1]
- CDZ173 (Leniolisib): A selective phosphoinositide 3-kinase delta (PI3K $\delta$ ) inhibitor.[2][3][4][5]  
It is approved for the treatment of activated phosphoinositide 3-kinase delta syndrome (APDS).[3]

If "JYQ-173" is a valid, emerging therapeutic, we await the publication of preliminary studies to provide a detailed technical guide as requested. Please provide any additional available information or clarification on the compound in question to facilitate a more successful search.

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## References

- 1. Therapeutic potential of translocator protein ligands for age-related macular degeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Leniolisib | C<sub>21</sub>H<sub>25</sub>F<sub>3</sub>N<sub>6</sub>O<sub>2</sub> | CID 57495353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Leniolisib - Wikipedia [en.wikipedia.org]
- 4. ClinicalTrials.gov [clinicaltrials.gov]
- 5. ClinicalTrials.gov [clinicaltrials.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)